

# PHA-543613 Hydrochloride Technical Support Center

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## Compound of Interest

Compound Name: PHA-543613 hydrochloride

Cat. No.: B1425298

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of **PHA-543613 hydrochloride** in solution. Below you will find troubleshooting guides, frequently asked questions, and detailed experimental protocols to ensure the integrity of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving **PHA-543613 hydrochloride**?

A1: **PHA-543613 hydrochloride** is soluble in both water and dimethyl sulfoxide (DMSO).[1]  
For aqueous solutions, slight warming or ultrasonication may be necessary to achieve complete dissolution, especially in physiological saline.[2]

Q2: What are the maximum soluble concentrations of **PHA-543613 hydrochloride**?

A2: The maximum recommended concentrations are up to 100 mM in water and up to 25 mM in DMSO.[1][3]

Q3: How should I store the solid compound?

A3: The solid, powdered form of **PHA-543613 hydrochloride** should be stored at +4°C for short-term storage and -20°C for long-term storage, which can be effective for up to three years.[1][2]

Q4: What are the best practices for storing stock solutions of **PHA-543613 hydrochloride**?

A4: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles, which can lead to degradation.<sup>[2][4]</sup> It is recommended to store these aliquots at -80°C for up to six months or at -20°C for up to one month.<sup>[2][4]</sup>

Q5: Is there any information on the degradation pathways of **PHA-543613 hydrochloride** in solution?

A5: Currently, there is no publicly available information detailing the specific degradation pathways or products of **PHA-543613 hydrochloride** in solution. To minimize potential degradation, it is crucial to adhere to the recommended storage conditions.

Q6: My **PHA-543613 hydrochloride** is not dissolving well in physiological saline. What should I do?

A6: It has been noted that dissolving **PHA-543613 hydrochloride** in physiological saline can sometimes be challenging. Gentle warming of the solution or the use of an ultrasonic bath can aid in dissolution.<sup>[2]</sup>

## Data Presentation

Table 1: Solubility of **PHA-543613 Hydrochloride**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
Water	100 <sup>[1][3]</sup>	30.78 <sup>[3]</sup>
DMSO	25 <sup>[1][3]</sup>	7.69 <sup>[3]</sup>

Table 2: Recommended Storage Conditions

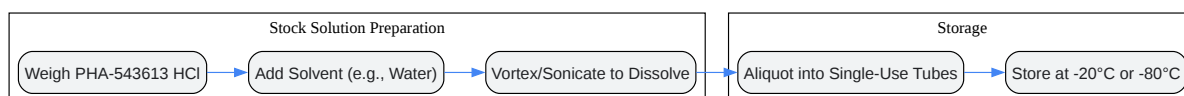
Form	Temperature	Duration
Solid	+4°C[1]	Short-term
Solid	-20°C[2]	Up to 3 years[2]
Stock Solution	-20°C[2][4]	Up to 1 month[2][4]
Stock Solution	-80°C[2][4]	Up to 6 months[2][4]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

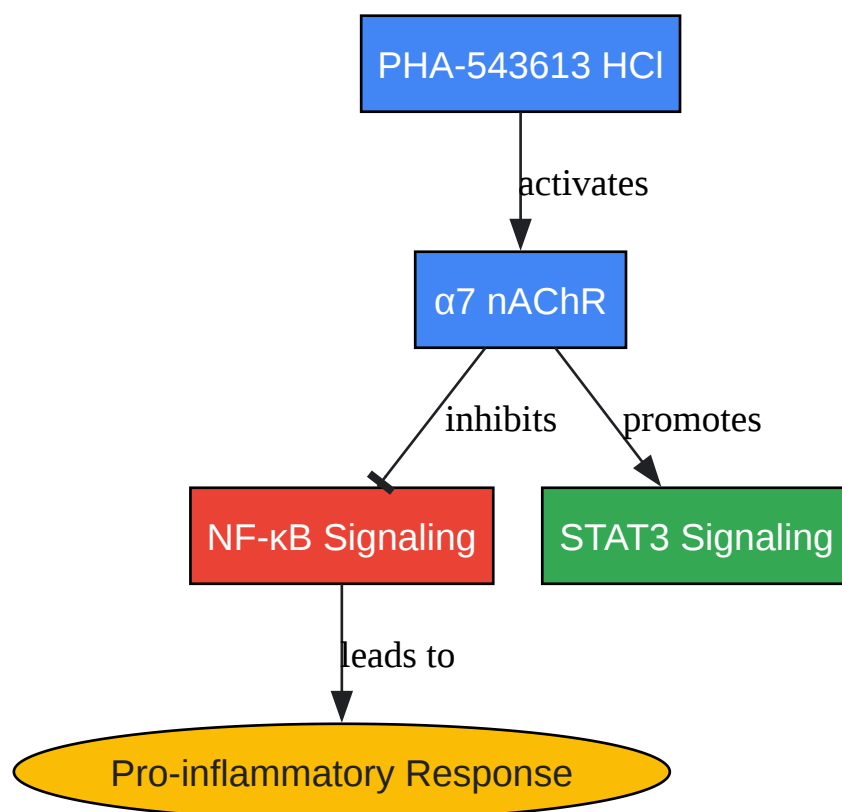
- Weighing: Accurately weigh out the desired amount of **PHA-543613 hydrochloride** (Molecular Weight: 307.78 g/mol ).[1] For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.078 mg.
- Dissolution: Add the appropriate volume of high-purity water to the solid compound.
- Mixing: Vortex the solution until the compound is fully dissolved. If dissolution is slow, gentle warming or brief ultrasonication may be applied.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

## Visualizations



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Caption: Experimental workflow for preparing and storing PHA-5436113 hydrochloride stock solutions.



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Caption: Simplified signaling pathway of **PHA-543613 hydrochloride** via α7 nAChR activation.

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